

Characterization of 3-(4-Tert-butylphenyl)-2-methyl-1-propene: A Comparative Guide

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Compound of Interest

Compound Name: 3-(4-Tert-butylphenyl)-2-methyl-1-propene

Cat. No.: B1315696

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For the attention of: Researchers, scientists, and drug development professionals.

This guide provides a comparative characterization of **3-(4-tert-butylphenyl)-2-methyl-1-propene**. Due to the limited availability of direct experimental data for this specific compound in peer-reviewed literature, this document focuses on a comparative analysis with its close structural analogue, 3-(4-tert-butylphenyl)-1-propene. The guide also proposes a putative synthesis pathway for the target compound based on established chemical transformations of similar structures.

Physicochemical Properties: A Comparative Overview

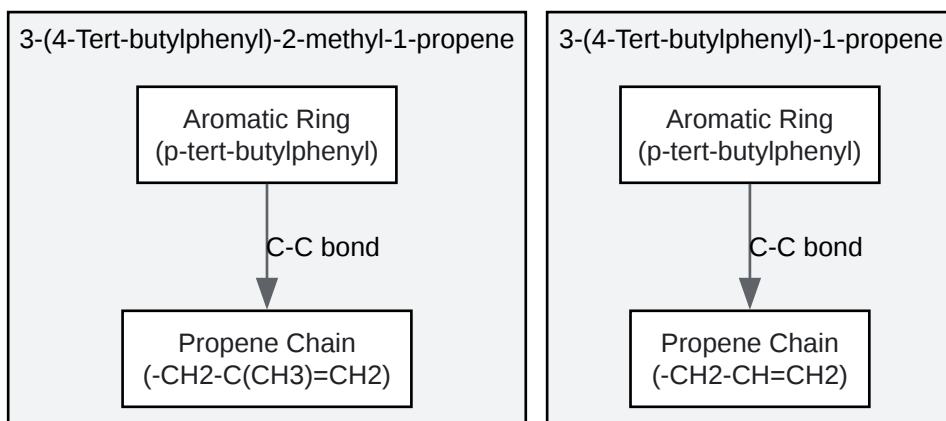
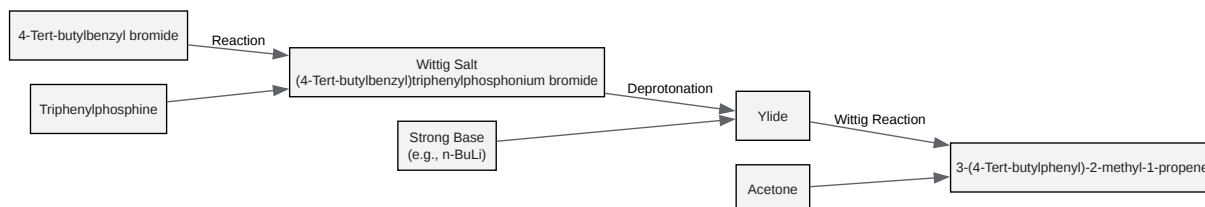
The following table summarizes the known and computed physicochemical properties of **3-(4-tert-butylphenyl)-2-methyl-1-propene** and its analogue, 3-(4-tert-butylphenyl)-1-propene. This data is essential for understanding the compounds' behavior in various experimental settings.

Property	3-(4-Tert-butylphenyl)-2-methyl-1-propene (Target)	3-(4-Tert-butylphenyl)-1-propene (Analogue)	Data Source
Molecular Formula	C14H20	C13H18	Calculated / PubChem
Molecular Weight	188.31 g/mol	174.28 g/mol	Calculated / PubChem[1]
CAS Number	73566-44-6	27798-45-4	ChemicalBook / PubChem[1]
XLogP3	5.1 (Predicted)	4.7	PubChem[1]
Boiling Point	Not available	Not available	-
Melting Point	Not available	Not available	-

Proposed Synthesis and Experimental Protocol

A plausible synthetic route to **3-(4-tert-butylphenyl)-2-methyl-1-propene** is via a Wittig reaction, a widely used method for olefination. This approach offers good control over the final structure.

Proposed Synthesis Workflow



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References

- 1. 3-(4-tert-Butylphenyl)-1-propene | C₁₃H₁₈ | CID 2757317 - PubChem [pubchem.ncbi.nlm.nih.gov]
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